

Application Notes and Protocols for 6-Fluorohexanal

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Compound of Interest

Compound Name: 6-Fluorohexanal

Cat. No.: B1655487

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe storage and handling of **6-Fluorohexanal** (CAS No. 373-33-1). The information is intended to support laboratory research and development activities by ensuring the integrity of the compound and the safety of personnel.

Chemical and Physical Properties

6-Fluorohexanal is a fluorinated aliphatic aldehyde. Its physical and chemical properties are summarized in the table below. Understanding these properties is crucial for safe handling and storage.

Property	Value	Reference
CAS Number	373-33-1	[1][2]
Molecular Formula	C ₆ H ₁₁ FO	[2]
Molecular Weight	118.15 g/mol	[2]
Appearance	Colorless liquid (presumed)	
Boiling Point	130 - 131 °C	[3]
Flash Point	32 °C	[3]
Vapor Pressure	10.5 mmHg @ 20 °C (for Hexanal)	[3]
Vapor Density	3.45 (Air = 1.0) (for Hexanal)	[3]

Safety and Handling

As with all aldehydes, **6-Fluorohexanal** should be handled with care in a well-ventilated area, preferably within a chemical fume hood.[4] Aldehydes can be irritating to the skin, eyes, and respiratory system.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE. The following are general PPE recommendations for handling **6-Fluorohexanal**:

- **Eye Protection:** Chemical splash goggles are mandatory. A face shield should be worn over safety glasses when there is a risk of splashing.[5][6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[5][6] It is important to consult the glove manufacturer's compatibility chart for specific breakthrough times.
- **Skin and Body Protection:** A laboratory coat must be worn. For larger quantities or procedures with a higher risk of splashing, a chemical-resistant apron or coveralls should be

used.[6]

- Respiratory Protection: If work cannot be conducted in a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[5]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- In case of inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- In case of ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage Guidelines

Proper storage of **6-Fluorohexanal** is essential to maintain its purity and prevent hazardous reactions.

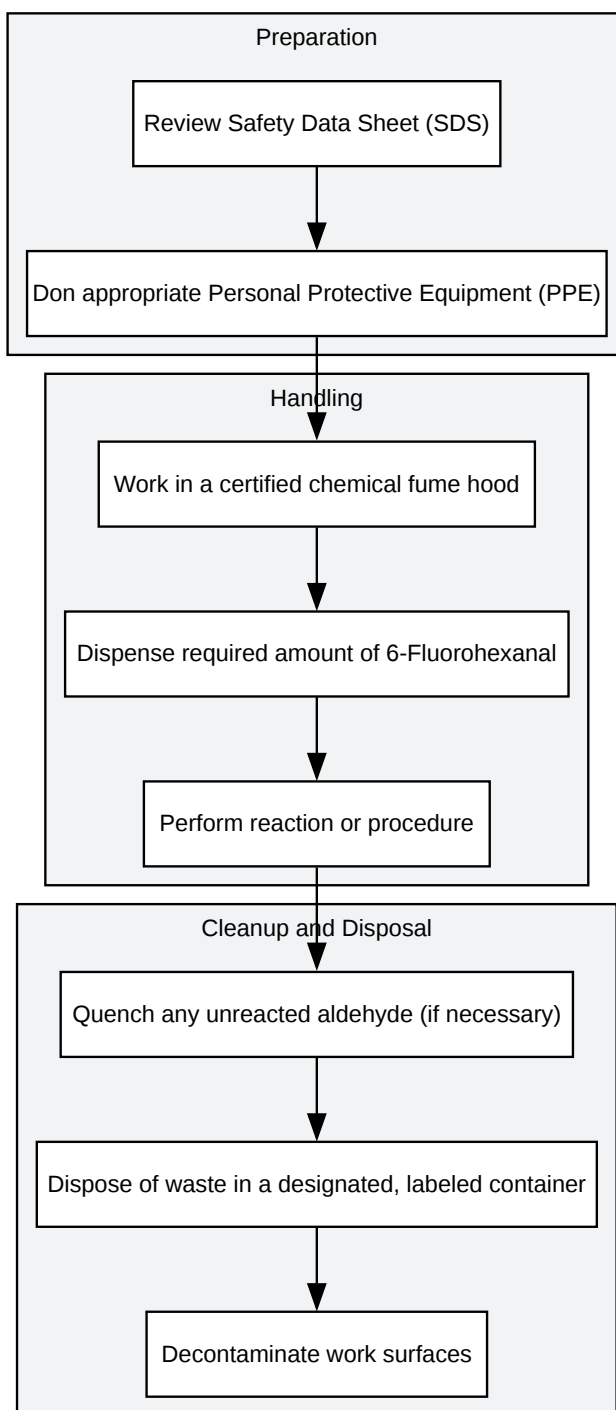
Storage Condition	Recommendation
Temperature	Store in a cool, dry, and well-ventilated area.[7]
Inert Atmosphere	For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.
Container	Keep in a tightly closed container.
Incompatibilities	Store away from strong oxidizing agents, strong bases, and sources of ignition.

Experimental Protocols

While specific experimental protocols for **6-Fluorohexanal** are not widely published, the following general procedures for handling aliphatic aldehydes can be adapted.

General Workflow for Handling 6-Fluorohexanal

The following diagram illustrates a typical workflow for handling **6-Fluorohexanal** in a laboratory setting.



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*General laboratory workflow for handling **6-Fluorohexanal**.*

Protocol for a Grignard Reaction with 6-Fluorohexanal (Hypothetical)

This protocol is a hypothetical example of how **6-Fluorohexanal** might be used in a common organic synthesis reaction. Note: This procedure has not been validated and should be adapted and optimized by the researcher.

Objective: To synthesize 7-fluoro-2-heptanol via a Grignard reaction.

Materials:

- **6-Fluorohexanal**
- Methylmagnesium bromide (3M in diethyl ether)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Magnesium sulfate
- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Ice bath

Procedure:

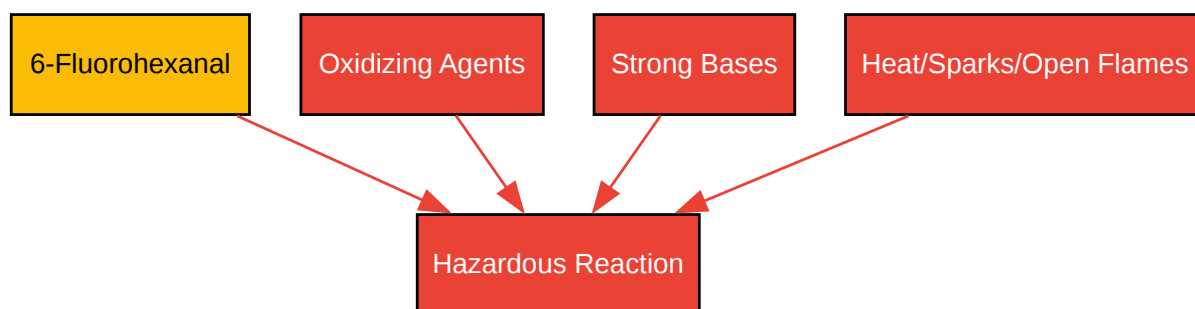
- Setup: Assemble a dry, three-necked round-bottom flask equipped with a magnetic stir bar, an addition funnel, and a nitrogen inlet.
- Reagent Addition: In the fume hood, charge the flask with the desired amount of methylmagnesium bromide in anhydrous diethyl ether.
- Cooling: Cool the flask to 0 °C using an ice bath.
- Aldehyde Addition: Dissolve **6-Fluorohexanal** in anhydrous diethyl ether and add it to the addition funnel. Add the **6-Fluorohexanal** solution dropwise to the stirred Grignard reagent

at 0 °C.

- Reaction: After the addition is complete, allow the reaction to warm to room temperature and stir for 1-2 hours.
- Quenching: Carefully quench the reaction by the slow, dropwise addition of saturated aqueous ammonium chloride solution while cooling the flask in an ice bath.
- Workup: Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Purification: Filter the drying agent and concentrate the organic solution in vacuo. The crude product can be purified by distillation or column chromatography.

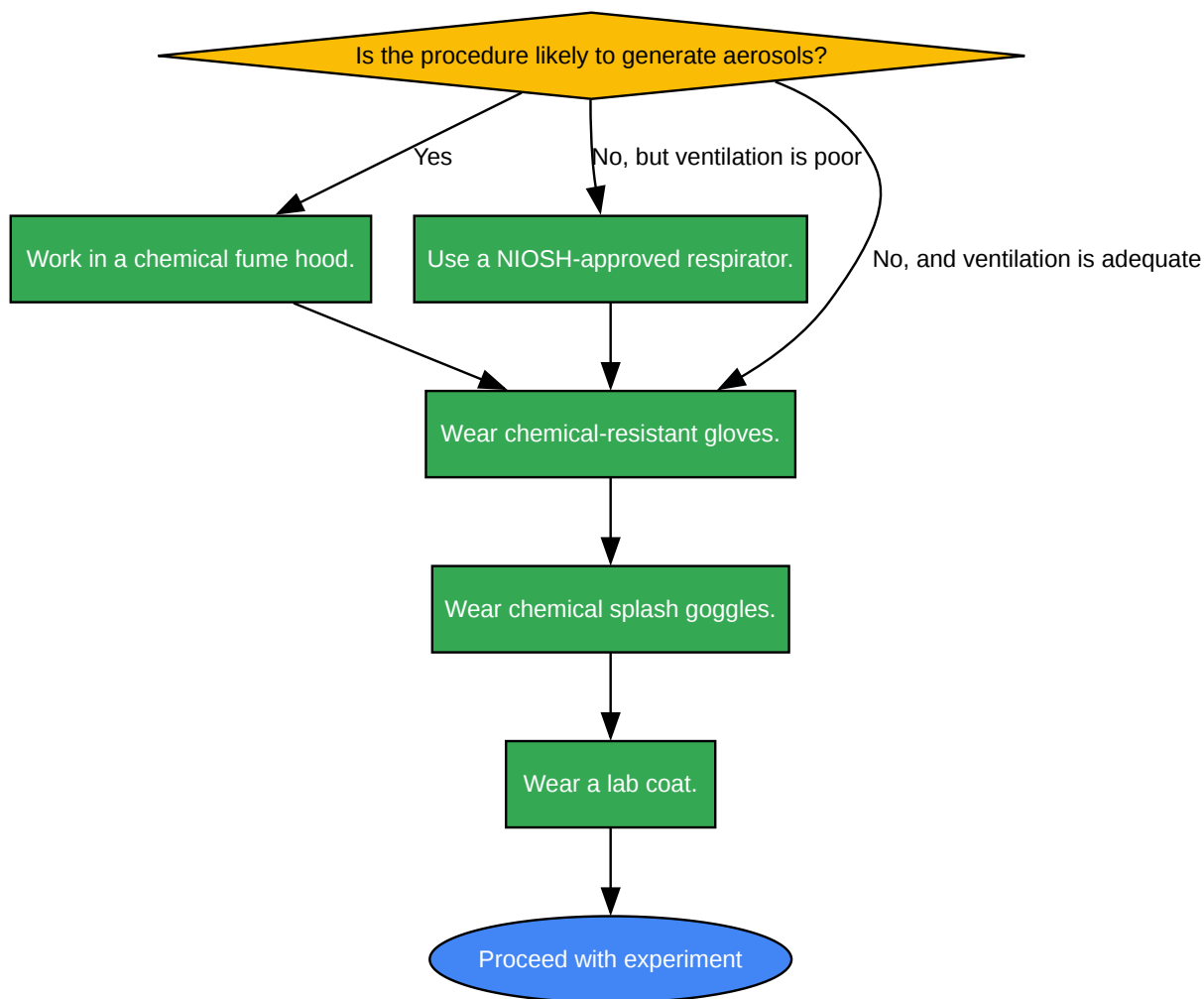
Signaling Pathways and Logical Relationships

The following diagrams illustrate logical relationships relevant to the handling and reactivity of **6-Fluorohexanal**.



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*Chemical incompatibilities of **6-Fluorohexanal**.*



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Decision tree for selecting appropriate PPE.

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